

An In-depth Technical Guide to 3-Carboxybenzonitrile

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Compound of Interest

Compound Name: 3-Cyanobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, spectral data, and synthetic methodologies of 3-Carboxybenzonitrile. The information is curated for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties

3-Carboxybenzonitrile, also known as **3-cyanobenzoic acid**, is a substituted aromatic compound containing both a carboxylic acid and a nitrile functional group.^{[1][2]} This unique structure makes it a valuable intermediate in the synthesis of a variety of organic molecules, including pharmaceuticals and materials for organic electronics.^[3]

Physicochemical Properties

The fundamental physicochemical properties of 3-Carboxybenzonitrile are summarized in the table below.

Property	Value	Source
IUPAC Name	3-Cyanobenzoic acid	[2]
Synonyms	3-Carboxybenzonitrile, m-Cyanobenzoic acid	[1][2][3]
CAS Number	1877-72-1	[2][3]
Molecular Formula	C ₈ H ₅ NO ₂	[2][3]
Molecular Weight	147.13 g/mol	[2][3]
Appearance	White to off-white powder	[1][3]
Melting Point	218-222 °C	[3]
Boiling Point	267.22°C (rough estimate)	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]
pKa	3.60 (at 25°C)	[1]
LogP	1.5	[2]

Safety and Handling

3-Carboxybenzonitrile is classified as a hazardous substance. It is harmful if swallowed or in contact with skin and causes serious eye irritation. Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.

Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]

Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Spectral Data

The following tables summarize the key spectral data for 3-Carboxybenzonitrile.

NMR Spectroscopy

^1H NMR (400 MHz, DMSO- d_6)[1]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
13.7 (approx.)	br s	1H	-COOH
8.35	t	1H	Ar-H
8.25	d	1H	Ar-H
8.05	d	1H	Ar-H
7.80	t	1H	Ar-H

^{13}C NMR (DMSO- d_6)[1]

Chemical Shift (ppm)	Assignment
165.7	-COOH
136.5	Ar-C
133.9	Ar-C
132.8	Ar-C
130.4	Ar-C
118.2	-CN
112.7	Ar-C

Infrared (IR) Spectroscopy

The IR spectrum of 3-Carboxybenzonitrile is characterized by the following key absorption bands.^{[1][4]}

Wavenumber (cm ⁻¹)	Functional Group
~3000 (broad)	O-H stretch (Carboxylic acid)
~2230	C≡N stretch (Nitrile)
~1700	C=O stretch (Carboxylic acid)

Mass Spectrometry

The electron ionization mass spectrum of 3-Carboxybenzonitrile shows a molecular ion peak at m/z 147.^{[5][6]} Key fragmentation peaks are observed at m/z 130 (loss of OH) and 102 (loss of COOH).^[6]

m/z	Relative Intensity	Assignment
147	High	[M] ⁺
130	High	[M-OH] ⁺
102	Medium	[M-COOH] ⁺

Experimental Protocols

Synthesis of 3-Carboxybenzonitrile

Several synthetic routes to 3-Carboxybenzonitrile have been reported. A common method involves the oxidation of 3-methylbenzonitrile. Another approach is the Sandmeyer reaction starting from 3-aminobenzoic acid.^[7] A detailed protocol for the synthesis via hydrolysis of 1,3-dicyanobenzene is provided below.

Reaction: Selective hydrolysis of 1,3-dicyanobenzene.

Reagents and Materials:

- 1,3-Dicyanobenzene

- Sodium hydroxide (NaOH)
- Methanol (MeOH)
- Water (H₂O)
- Hydrochloric acid (HCl, for acidification)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Standard glassware for workup and purification

Procedure:

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 1,3-dicyanobenzene.
- Add a solution of sodium hydroxide in a mixture of methanol and water.
- Heat the reaction mixture to reflux and maintain for a specified period, monitoring the reaction progress by a suitable technique (e.g., TLC or HPLC).
- After completion, cool the reaction mixture to room temperature.
- Remove the methanol under reduced pressure.
- Acidify the aqueous residue with hydrochloric acid to precipitate the product.
- Collect the solid product by filtration, wash with cold water, and dry.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water) to obtain pure 3-Carboxybenzonitrile.

Note: The reaction conditions, including the concentration of NaOH, the ratio of methanol to water, and the reaction time, need to be carefully controlled to favor the mono-hydrolysis of the dinitrile.

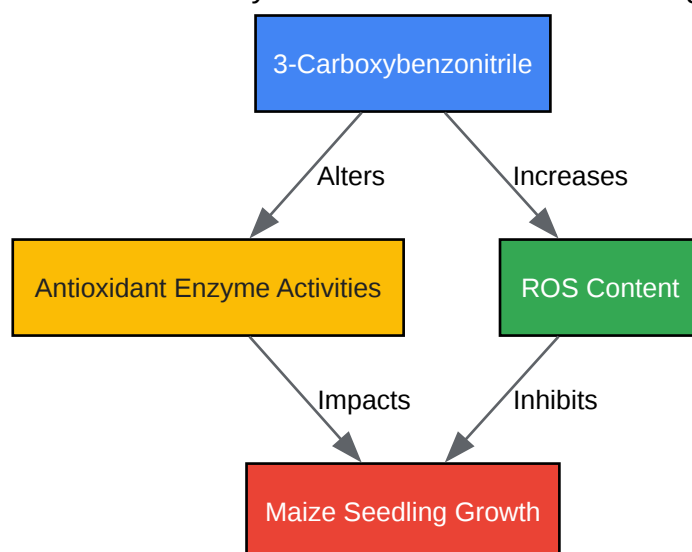
Applications and Biological Interactions

3-Carboxybenzonitrile is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] It is also utilized in the preparation of coordination polymers and other advanced materials.

While not a classical signaling molecule, one study has investigated the biological effects of 3-Carboxybenzonitrile on maize seedlings. The study revealed an inhibitory effect on initial growth, which was linked to alterations in the activities of antioxidant enzymes such as peroxidase, catalase, and superoxide dismutase, and an increase in reactive oxygen species (ROS) content.[8]

Logical Relationship of 3-Carboxybenzonitrile's Effect on Maize Seedlings

Effect of 3-Carboxybenzonitrile on Maize Seedlings



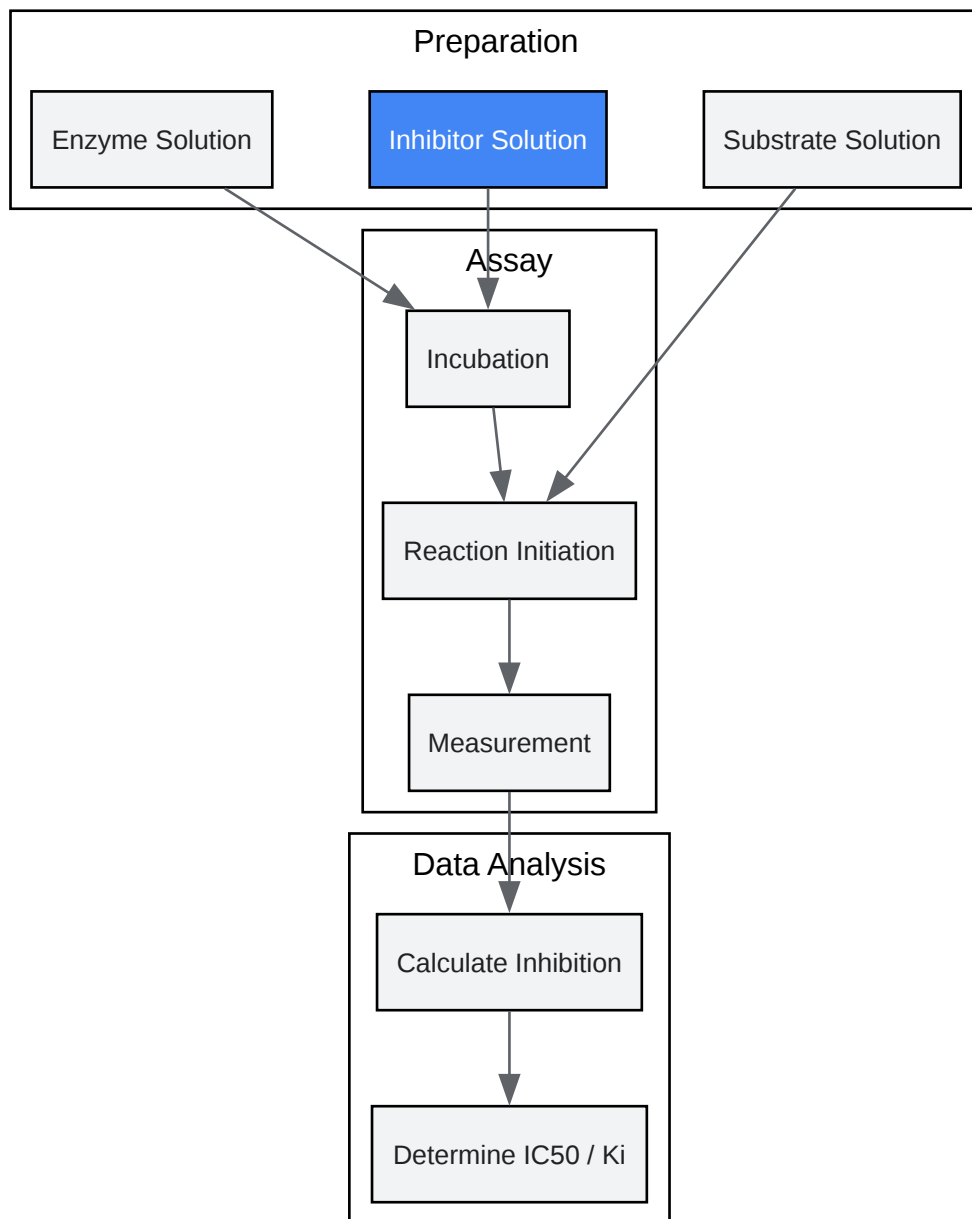
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Caption: Logical flow of 3-Carboxybenzonitrile's impact on maize seedlings.

Experimental Workflow for Investigating Enzyme Inhibition

The following diagram outlines a general workflow for studying the inhibitory effect of a compound like 3-Carboxybenzonitrile on enzyme activity.

Workflow for Enzyme Inhibition Assay

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Caption: General workflow for an enzyme inhibition experiment.

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